

Dimethyl Benzylphosphonate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Dimethyl benzylphosphonate*

Cat. No.: *B1296082*

[Get Quote](#)

CAS Number: 773-47-7

This technical guide provides a comprehensive overview of **dimethyl benzylphosphonate**, a versatile organophosphorus compound. The information is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document covers the compound's properties, synthesis, and key applications, with a focus on detailed experimental procedures and conceptual workflows.

Physicochemical and Safety Properties

Dimethyl benzylphosphonate is a colorless to light yellow liquid.^[1] It is soluble in organic solvents such as ethanol, ether, and dimethylformamide.^[1] The key physicochemical and safety data are summarized in the tables below.

Table 1: Physicochemical Properties of Dimethyl Benzylphosphonate

Property	Value	Source
CAS Number	773-47-7	[1][2]
Molecular Formula	C ₉ H ₁₃ O ₃ P	[1][2]
Molecular Weight	200.17 g/mol	[2]
Appearance	Colorless or light yellow liquid	[1]
Boiling Point	132 °C @ 0.3 Torr	[1]
Density	~1.12 g/cm ³	[1]
Refractive Index	1.49	[1]
Flash Point	144.4 °C	[1]
Vapor Pressure	0.00327 mmHg at 25°C	[1]

Table 2: Safety and Hazard Information

Hazard Statement	Precautionary Statement	Source
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.	[2][3]
H319: Causes serious eye irritation	P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell.	[2][3]
H335: May cause respiratory irritation	P302+P352: IF ON SKIN: wash with plenty of soap and water.	[2][3]
	P304+P340: IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing.	[2][3]
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][3]

Synthesis of Dimethyl Benzylphosphonate

The most common and efficient method for synthesizing **dimethyl benzylphosphonate** is the Michaelis-Arbuzov reaction. This reaction involves the nucleophilic attack of a trialkyl phosphite, in this case, trimethyl phosphite, on an alkyl halide, such as benzyl bromide. The reaction proceeds via a phosphonium salt intermediate, which then undergoes dealkylation to yield the final phosphonate ester.

Experimental Protocol: Michaelis-Arbuzov Synthesis

This protocol is a representative procedure adapted from methods for analogous benzylphosphonates.

Materials:

- Benzyl bromide
- Trimethyl phosphite
- Toluene (anhydrous, optional)
- Standard laboratory glassware (round-bottom flask, reflux condenser, etc.)
- Heating mantle and magnetic stirrer
- Vacuum distillation setup or column chromatography supplies (silica gel, solvents)

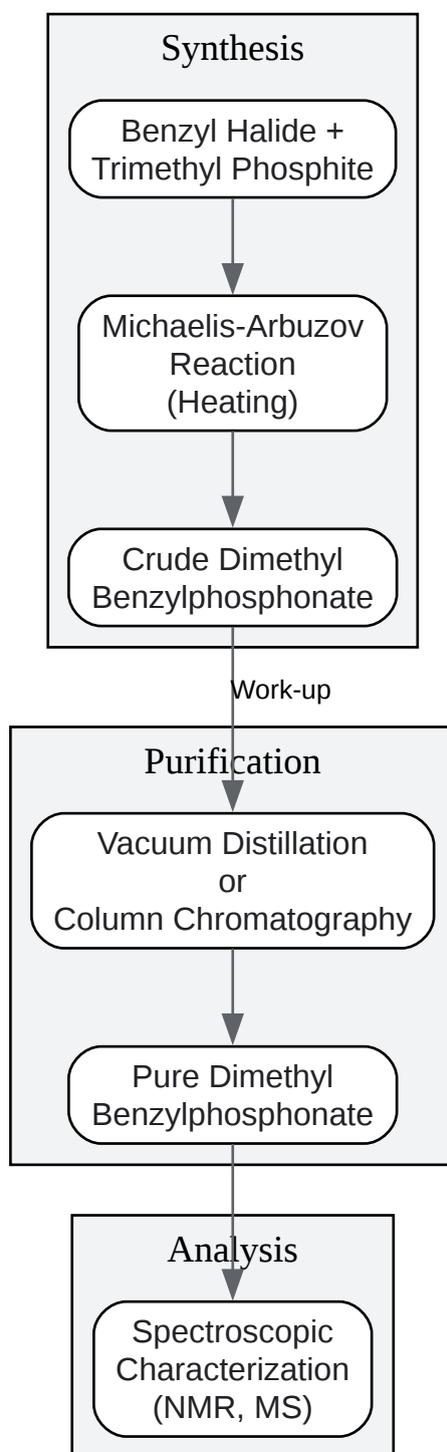
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add benzyl bromide (1.0 equivalent).
- **Addition of Reagent:** Add an excess of trimethyl phosphite (1.5 to 2.0 equivalents). The reaction can be performed neat or in an anhydrous solvent like toluene.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 100-150 °C. The optimal temperature will depend on the reactivity of the halide and whether a solvent is used.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or ^{31}P NMR spectroscopy. The reaction is typically complete within 4-24 hours.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Purification:**
 - **Vacuum Distillation:** Remove the excess trimethyl phosphite and the methyl bromide byproduct by distillation under reduced pressure. The desired **dimethyl benzylphosphonate** can then be purified by vacuum distillation.

- Column Chromatography: Alternatively, the crude product can be purified by silica gel column chromatography. A typical eluent system is a gradient of ethyl acetate in hexanes.
- Characterization: The purified product should be characterized by spectroscopic methods (^1H NMR, ^{13}C NMR, ^{31}P NMR, and MS) to confirm its identity and purity.

Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **dimethyl benzylphosphonate**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **dimethyl benzylphosphonate**.

Applications in Organic Synthesis

Dimethyl benzylphosphonate is a valuable reagent in organic synthesis, primarily used in the Horner-Wadsworth-Emmons (HWE) reaction to form alkenes with high stereoselectivity.

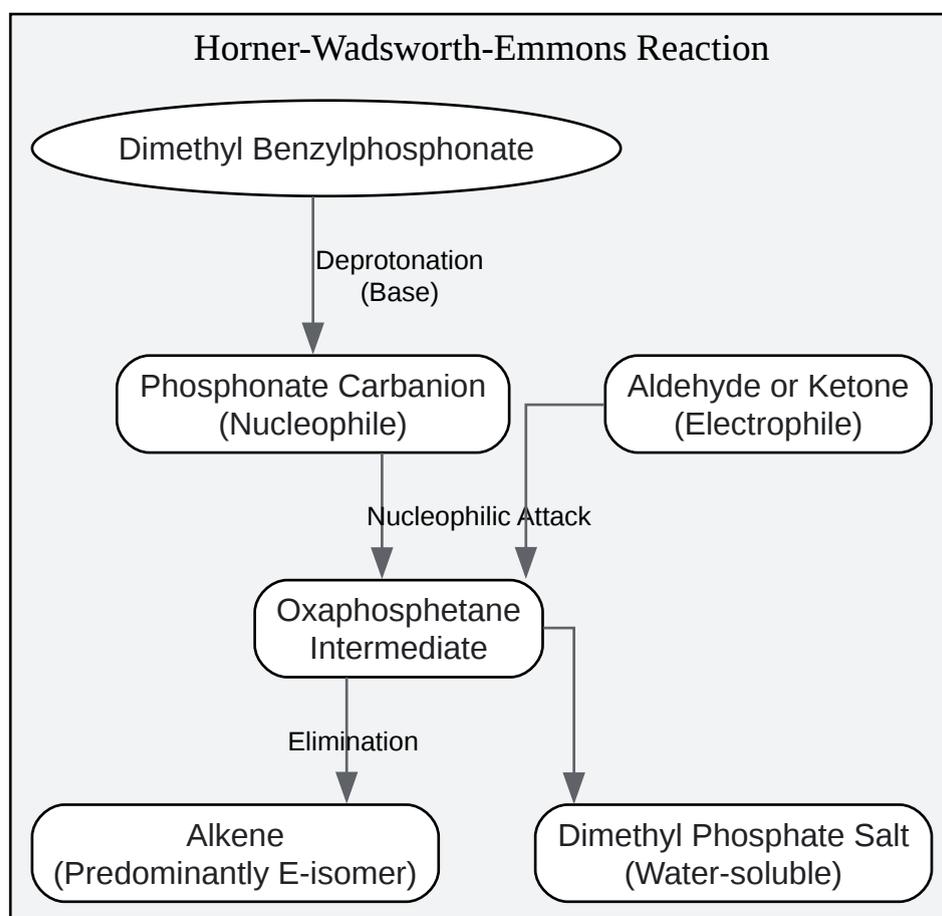
The Horner-Wadsworth-Emmons Reaction

The HWE reaction involves the reaction of a phosphonate-stabilized carbanion with an aldehyde or ketone to produce an alkene. A key advantage of the HWE reaction over the Wittig reaction is that the byproduct, a dialkyl phosphate salt, is water-soluble and easily removed during work-up.

The reaction begins with the deprotonation of the phosphonate at the α -carbon using a base (e.g., NaH, n-BuLi) to form a nucleophilic carbanion. This carbanion then attacks the carbonyl carbon of an aldehyde or ketone, leading to the formation of an oxaphosphetane intermediate. This intermediate subsequently collapses to form the alkene and a phosphate ester byproduct. The HWE reaction typically favors the formation of (E)-alkenes.

Logical Diagram of the Horner-Wadsworth-Emmons Reaction

The following diagram illustrates the key steps in the Horner-Wadsworth-Emmons reaction.



[Click to download full resolution via product page](#)

Caption: Logical flow of the Horner-Wadsworth-Emmons reaction using **dimethyl benzylphosphonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Horner-Wadsworth-Emmons Reaction | NROChemistry [nrochemistry.com]
- 2. grokipedia.com [grokipedia.com]

- 3. Dimethyl benzylphosphonate | 773-47-7 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Dimethyl Benzylphosphonate: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296082#dimethyl-benzylphosphonate-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com